

Certificate of Analysis for Pinaverium bromide-d4 standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pinaverium bromide-d4*

Cat. No.: *B12415159*

[Get Quote](#)

Certificate of Analysis: Pinaverium Bromide-d4 Standard

For Research, Scientific, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile and key characteristics of the **Pinaverium bromide-d4** standard. The data presented herein is compiled from established analytical methodologies and serves as a detailed reference for researchers and scientists.

Physicochemical Properties

Pinaverium bromide-d4 is the deuterated analogue of Pinaverium bromide, an antispasmodic agent. The incorporation of deuterium atoms provides a stable isotope-labeled internal standard essential for pharmacokinetic and metabolic studies, enabling precise quantification in complex biological matrices.

Property	Value
Chemical Name	4-[(2-Bromo-4,5-dimethoxyphenyl)methyl]-4-[2-[2-(6,6-dimethyl-4-bicyclo[3.1.1]heptanyl)ethoxy-d4]ethyl]morpholin-4-ium bromide
Molecular Formula	C ₂₆ H ₃₇ D ₄ Br ₂ NO ₄
Molecular Weight	595.44 g/mol [1] [2]
Appearance	White to off-white solid
Solubility	Soluble in methanol and water

Analytical Method for Purity and Assay

The purity and assay of **Pinaverium bromide-d4** are typically determined using a validated stability-indicating Reverse Phase High-Performance Liquid Chromatography (RP-HPLC) method. The following protocol is a representative example of such a method.

Experimental Protocol: RP-HPLC

A selective RP-HPLC method has been developed for the estimation of Pinaverium bromide.[\[3\]](#)
[\[4\]](#)

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Phenomenex C18 (250 x 4.6 mm i.d., 5 µm particle size).[\[4\]](#)
- Mobile Phase: A mixture of ammonium acetate buffer (pH 3.0) and acetonitrile in a 20:80 ratio.[\[4\]](#)
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Detection Wavelength: 214 nm.[\[3\]](#)
- Injection Volume: 20 µL.
- Column Temperature: Ambient.

Method Validation Summary

The analytical method is validated according to ICH guidelines to ensure its suitability for the intended purpose.

Validation Parameter	Typical Results
Linearity (Concentration Range)	12.5 - 75.0 µg/mL ($r^2 > 0.999$)[4]
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%[4]
Limit of Detection (LOD)	Typically in the low ng/mL range
Limit of Quantification (LOQ)	Typically in the mid-to-high ng/mL range

Purity Profile

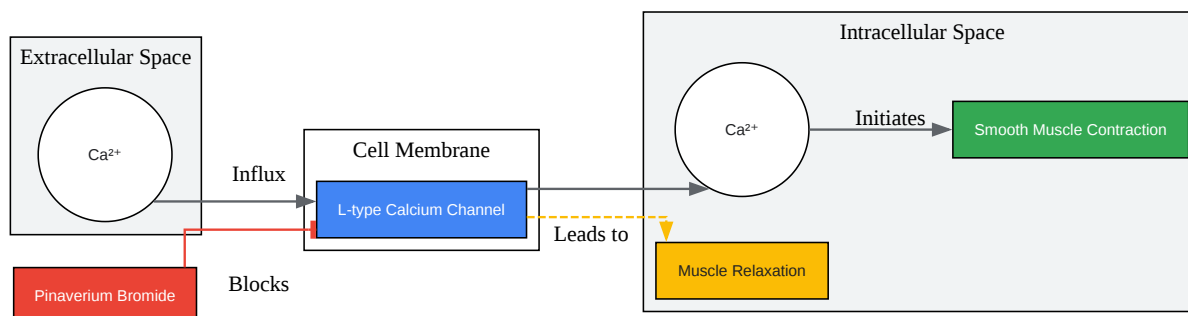
The purity of the **Pinaverium bromide-d4** standard is critical for its use as an internal standard. The primary impurity is the non-deuterated Pinaverium bromide. Other potential process-related impurities and degradation products are monitored and controlled to be within acceptable limits.

Analyte	Specification
Purity (by HPLC)	≥ 98.0%
Isotopic Purity (d4)	≥ 99.0%
Non-deuterated Pinaverium bromide	≤ 1.0%
Total Other Impurities	≤ 1.0%

Mechanism of Action: Signaling Pathway

Pinaverium bromide is a gastrointestinal-selective calcium channel blocker.[5][6][7] Its primary mechanism of action involves the inhibition of L-type voltage-gated calcium channels in the smooth muscle cells of the colon.[6] This blockage prevents the influx of extracellular calcium, which is a critical step in the initiation of smooth muscle contraction. By reducing calcium entry,

Pinaverium bromide leads to the relaxation of the intestinal smooth muscle, thereby alleviating spasms and associated symptoms of irritable bowel syndrome (IBS).[6][8]

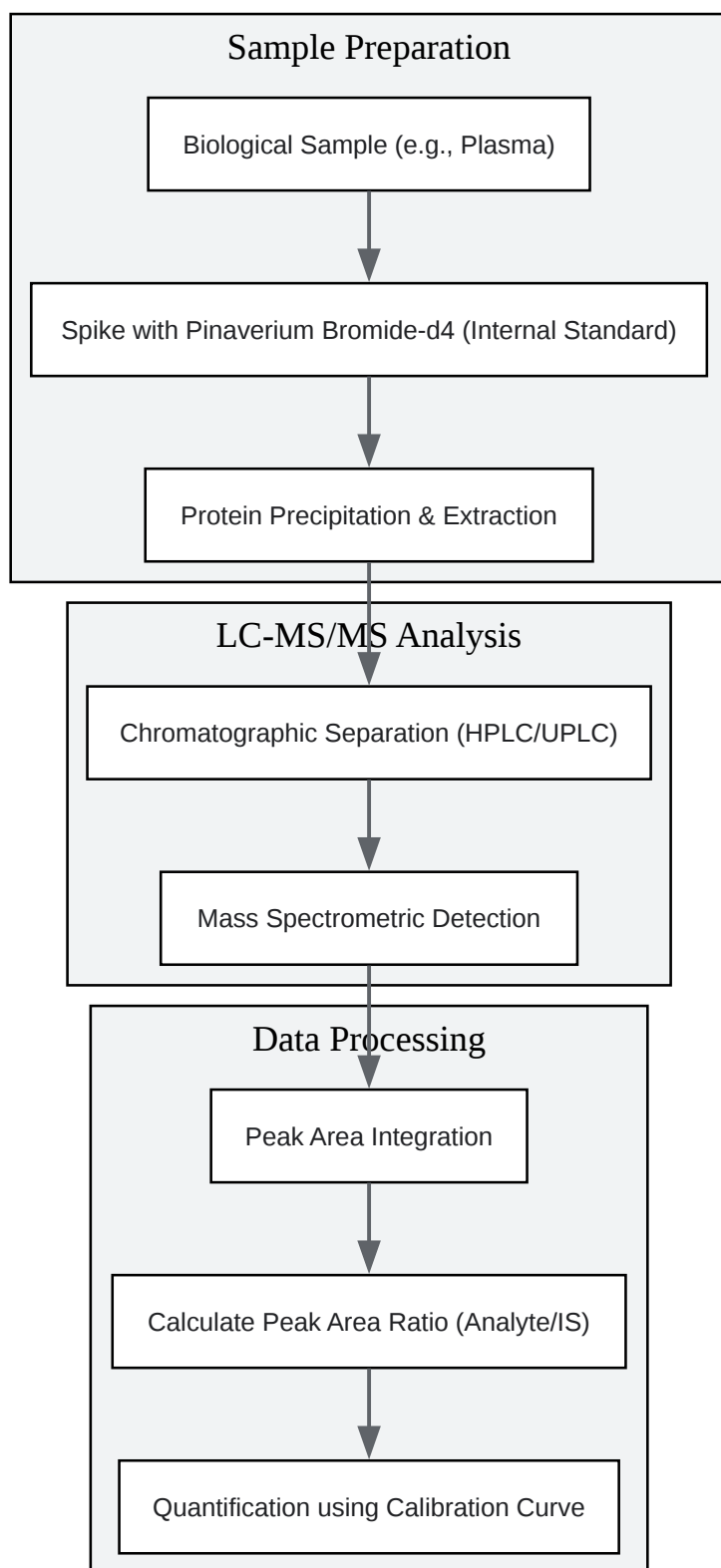


[Click to download full resolution via product page](#)

Caption: Mechanism of action of Pinaverium bromide.

Experimental Workflow for Quantification

The use of **Pinaverium bromide-d4** as an internal standard is fundamental for the accurate quantification of Pinaverium bromide in biological samples by techniques such as LC-MS/MS. A typical workflow is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for bioanalytical quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Pinaverium Impurity 2 | CAS No- 53207-00-4 | Simson Pharma Limited [simsonpharma.com]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. [The clinical pharmacological profile of pinaverium bromide] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. What is the mechanism of Pinaverium bromide? [synapse.patsnap.com]
- 7. mims.com [mims.com]
- 8. What is Pinaverium bromide used for? [synapse.patsnap.com]
- To cite this document: BenchChem. [Certificate of Analysis for Pinaverium bromide-d4 standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415159#certificate-of-analysis-for-pinaverium-bromide-d4-standard]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com